

# An In-depth Technical Guide to 4-Aminobutan-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Aminobutan-2-one

Cat. No.: B1611400

[Get Quote](#)

This technical guide provides a concise overview of **4-Aminobutan-2-one**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document outlines its fundamental chemical identifiers.

## Chemical Identity

Identifier	Value
IUPAC Name	4-aminobutan-2-one[1]
CAS Number	23645-04-7[1][2]
Molecular Formula	C4H9NO[1][2]
Synonyms	4-Amino-butan-2-one, 2-Butanone, 4-amino-[1]

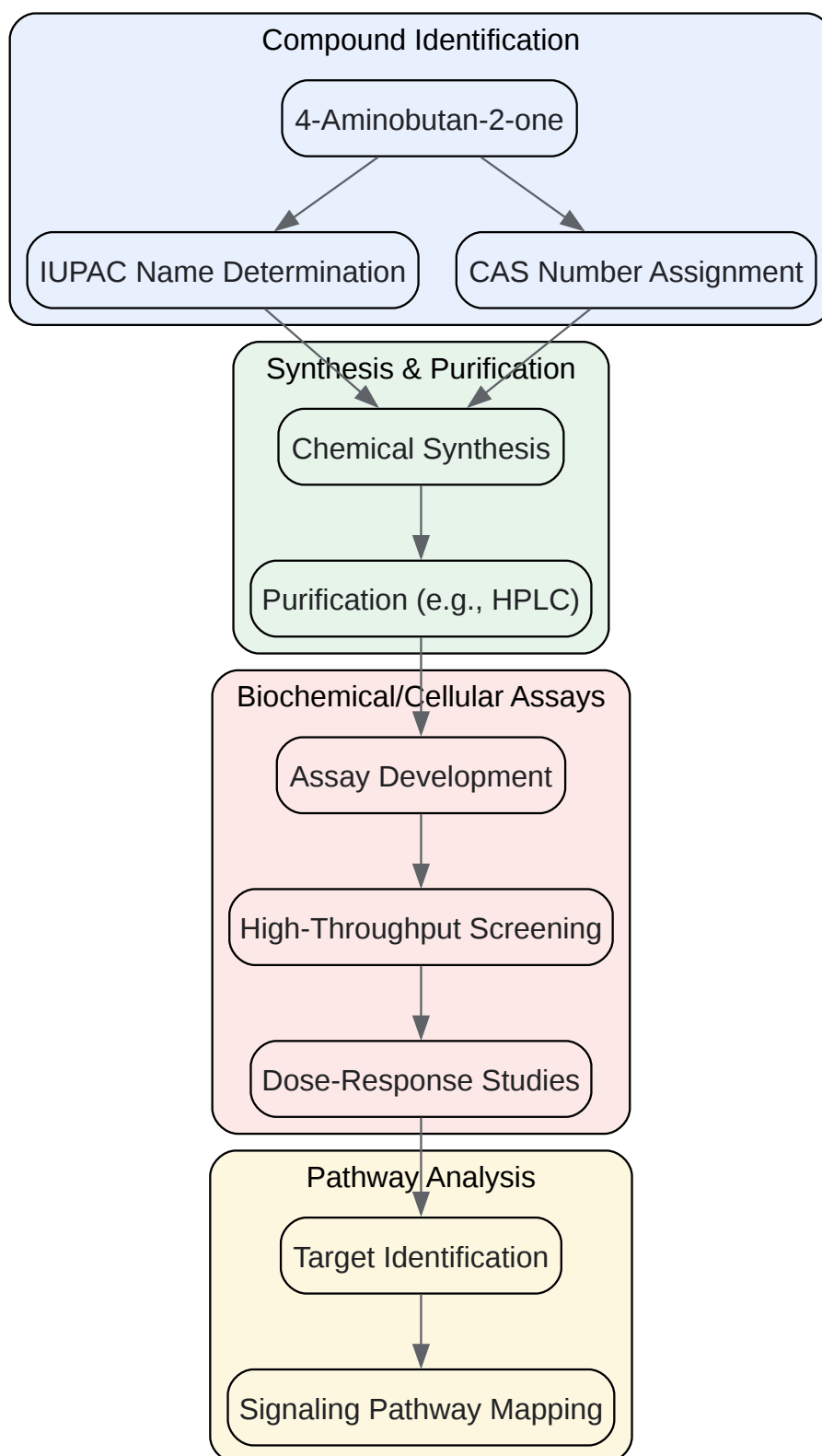
The hydrochloride salt of this compound, **4-Aminobutan-2-one** hydrochloride, is also commonly referenced and has the CAS numbers 92901-20-7 and 21419-24-9[3][4][5].

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **4-Aminobutan-2-one** are highly specific and typically found within peer-reviewed scientific literature. Due to the nature of general web search, providing detailed, validated experimental methodologies and comprehensive signaling pathway diagrams with the required level of technical depth is beyond

the scope of this format. For accurate and in-depth protocols, researchers are advised to consult specialized scientific databases and publications.

To illustrate a generalized workflow for compound analysis, the following diagram outlines a typical process from compound identification to pathway analysis.



[Click to download full resolution via product page](#)

A generalized workflow for chemical compound analysis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Aminobutan-2-one | C<sub>4</sub>H<sub>9</sub>NO | CID 15565026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 4-Aminobutan-2-one hydrochloride | C<sub>4</sub>H<sub>10</sub>ClNO | CID 15565027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 92901-20-7|4-Aminobutan-2-one hydrochloride|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Aminobutan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611400#iupac-name-and-cas-number-for-4-aminobutan-2-one]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)